An In-depth Technical Guide to the Infrared Spectroscopy of 2-(Bromomethyl)benzofuran

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Compound of Interest

Compound Name:	*2-(Bromomethyl)benzofuran*
CAS No.:	*41014-27-1*
Cat. No.:	*B1280032*

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Abstract

Infrared (IR) spectroscopy is a powerful, non-destructive analytical technique indispensable for the structural elucidation and quality control of pharmaceutical intermediates and active pharmaceutical ingredients (APIs). This guide provides a detailed analysis of the infrared spectrum of **2-(Bromomethyl)benzofuran**, a key heterocyclic building block in medicinal chemistry.[1] By dissecting the contributions of the benzofuran core and the bromomethyl substituent, this document offers a predictive framework for spectral interpretation, supported by established group frequency correlations and data from analogous structures. We will explore the theoretical underpinnings of the principal vibrational modes, present a standardized experimental protocol for data acquisition, and provide a comprehensive table of expected absorption peaks. This guide is designed to equip researchers with the expertise to confidently identify and characterize this compound, ensuring the integrity of their synthetic and drug development workflows.

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Introduction: The Significance of 2-(Bromomethyl)benzofuran

Benzofuran derivatives are a prominent class of heterocyclic compounds widely found in nature and recognized for their diverse and potent biological activities, including anti-tumor, antibacterial, and anti-viral properties.[1] Their unique structure serves as a privileged scaffold in drug discovery. **2-(Bromomethyl)benzofuran**, in particular, is a crucial reactive intermediate. The bromomethyl group at the 2-position provides a versatile handle for synthetic chemists to introduce the benzofuran moiety into larger, more complex molecules through nucleophilic substitution reactions.

Given its role as a foundational building block, stringent structural verification is paramount. Infrared spectroscopy offers a rapid and reliable method for confirming the identity and purity of **2-(Bromomethyl)benzofuran**. The resulting spectrum is a unique molecular "fingerprint," providing direct evidence of its key functional groups: the aromatic system, the cyclic ether, and the alkyl halide. This guide explains how to read that fingerprint.

Theoretical Analysis of Vibrational Modes

The infrared spectrum of **2-(Bromomethyl)benzofuran** is a superposition of the vibrational modes of its constituent parts. To interpret the spectrum effectively, we must first understand the expected absorptions from the benzofuran ring system and the attached bromomethyl group.

The Benzofuran Core

The benzofuran scaffold combines an aromatic benzene ring fused to a furan ring. Its IR spectrum is characterized by several key vibrations:

- Aromatic C-H Stretching: Vibrations of the C-H bonds on the benzene portion of the molecule consistently appear at wavenumbers just above 3000 cm^{-1}. Expect to see one or more sharp, medium-intensity peaks in the 3100-3000 cm^{-1} region.[2][3]

- Aromatic C=C In-Ring Stretching: The stretching of the carbon-carbon double bonds within the aromatic ring gives rise to a series of characteristic sharp absorptions. These typically

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occur in the 1600-1585 cm^{-1} and 1500-1400 cm^{-1} ranges.[2][4] Their presence is a strong indicator of the aromatic system.

- C-O-C Stretching (Cyclic Ether): The stretching of the C-O-C linkage within the furan ring is a key diagnostic feature. This vibration typically results in a strong absorption band in the fingerprint region, generally between 1320-1000 cm^{-1}.[4]

- C-H Out-of-Plane Bending ("oop"): The out-of-plane bending of the aromatic C-H bonds produces strong absorptions in the 900-675 cm^{-1} region.[2][4] The exact position of these bands can provide information about the substitution pattern on the benzene ring.

The 2-(Bromomethyl) Substituent

The introduction of the bromomethyl group (-CH_2Br) adds several distinct vibrational modes:

- Aliphatic C-H Stretching: The symmetric and asymmetric stretching of the C-H bonds in the methylene (-CH_2) group will appear just below 3000 cm^{-1}, typically in the 2950-2850 cm^{-1} range.[5][6] This helps distinguish them from the aromatic C-H stretches.

- -CH_2- Wagging: A characteristic vibration for terminal alkyl halides is the C-H wag of the –CH_2X group, which is expected in the 1300-1150 cm^{-1} region.[2][7][8]

- C-Br Stretching: The vibration of the carbon-bromine bond is one of the lowest energy fundamental vibrations for this molecule. It gives rise to a medium-to-strong absorption in the far fingerprint region, typically between 690-515 cm^{-1}.[2][7][8] This peak is a definitive marker for the presence of the bromomethyl group.

Experimental Protocol: Acquiring a High-Fidelity Spectrum

To ensure a reliable and reproducible infrared spectrum, adherence to a validated protocol is essential. The following describes a standard method using an Attenuated Total Reflectance (ATR) FTIR spectrometer, which is common in modern research laboratories.

Methodology

- Instrument Preparation:

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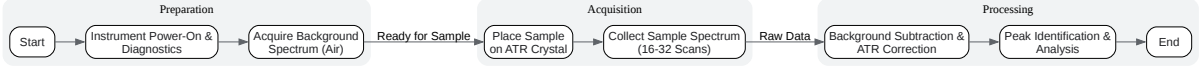
- Ensure the FTIR spectrometer is powered on and has completed its startup diagnostics.
- Perform a background scan to record the spectrum of the ambient environment (air, CO_2, water vapor). This will be automatically subtracted from the sample spectrum.

- Sample Preparation:
  - Place a small, representative sample of **2-(Bromomethyl)benzofuran** directly onto the ATR crystal. If the sample is a solid, apply sufficient pressure using the built-in clamp to ensure good contact between the sample and the crystal.
- Data Acquisition:
  - Collect the sample spectrum. A typical acquisition consists of co-adding 16 or 32 scans at a resolution of 4 cm^{-1}. This improves the signal-to-noise ratio.
  - The standard measurement range is 4000-400 cm^{-1}.
- Data Processing:
  - The software will automatically perform the background subtraction.
  - If necessary, apply an ATR correction to the data to account for the wavelength-dependent depth of penetration of the IR beam.
  - Label the significant peaks with their corresponding wavenumber values (cm^{-1}).

The logical flow of this experimental setup is designed to isolate the spectral features of the sample from environmental interference.



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Caption: Standard workflow for acquiring an FTIR spectrum using an ATR accessory.

Spectral Analysis: Peak Assignments for 2-(Bromomethyl)benzofuran

By combining the theoretical predictions, we can assign the characteristic peaks in the IR spectrum of **2-(Bromomethyl)benzofuran**. The following table summarizes the expected absorptions, their intensities, and the vibrational modes responsible.

Wavenumber (cm^{-1})	Intensity	Vibrational Assignment	Functional Group
3100 - 3000	Medium, Sharp	C-H Stretch	Aromatic (Benzofuran)
2950 - 2850	Medium, Sharp	C-H Stretch	Aliphatic (-CH_2Br)
1600 - 1585	Medium, Sharp	C=C Stretch (in-ring)	Aromatic (Benzofuran)
1500 - 1400	Medium, Sharp	C=C Stretch (in-ring)	Aromatic (Benzofuran)
1300 - 1150	Medium	C-H Wag	Methylene (-CH_2Br)[4][7]
1320 - 1000	Strong	C-O-C Stretch	Cyclic Ether (Benzofuran)
900 - 675	Strong	C-H "oop" Bending	Aromatic (Benzofuran)[2]
690 - 515	Medium-Strong	C-Br Stretch	Alkyl Bromide (-CH_2Br)[2][7]

This logical relationship between the molecule's structure and its spectral output is visualized below.

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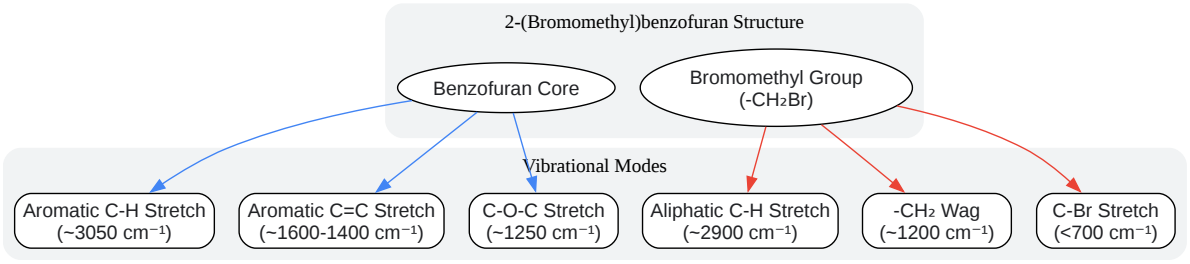

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Caption: Relationship between molecular structure and key IR vibrational modes.

Conclusion: A Tool for Quality and Confidence

The infrared spectrum of **2-(Bromomethyl)benzofuran** provides a rich set of data for unambiguous structural confirmation. By systematically analyzing the key regions—aromatic C-H stretches above 3000 cm^{-1}, aliphatic C-H stretches below 3000 cm^{-1}, characteristic aromatic ring stretches, and the definitive low-wavenumber C-Br stretch—a researcher can confidently verify the identity and integrity of this vital synthetic intermediate. This guide provides the foundational knowledge and practical framework necessary for drug development professionals to leverage IR spectroscopy as a rapid, reliable, and essential tool in their analytical arsenal, ensuring the quality and success of their research endeavors.

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